Introduction: The Strategic Importance of 4-Hydroxy-5-Nitropyrimidine

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Compound of Interest

Compound Name:	*4-Hydroxy-5-nitropyrimidine*
CAS No.:	*219543-69-8*
Cat. No.:	*B1342994*

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4-Hydroxy-5-nitropyrimidine, while seemingly a simple heterocyclic compound, stands as a cornerstone intermediate for drug development professionals and medicinal chemists. Its strategic value lies in the precise arrangement of its functional groups on the pyrimidine core. The pyrimidine ring itself is a privileged scaffold, forming the basis for nucleobases in DNA and RNA and appearing in numerous FDA-approved drugs.

The introduction of a nitro group at the C5 position, coupled with a hydroxyl group at C4, creates a molecule with distinct and highly useful reactivity. The electron-withdrawing nature of the nitro group profoundly influences the electron density of the aromatic ring, while the hydroxyl group introduces crucial tautomeric complexity and a handle for further functionalization. Understanding the fundamental reaction mechanisms of this molecule is not merely an academic exercise; it is essential for rationally designing synthetic pathways to complex molecular architectures, particularly in the pursuit of novel therapeutics. This guide provides an in-depth exploration of its core reactivity, focusing on the causality behind its chemical behavior and offering field-proven insights for its application in synthesis.

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Section 1: Tautomerism and Physicochemical Profile

A foundational concept in understanding the reactivity of **4-hydroxy-5-nitropyrimidine** is its existence in a tautomeric equilibrium. While named as a "hydroxy" compound, it predominantly exists as its keto tautomer, 5-nitro-1H-pyrimidin-4-one (or 5-nitropyrimidin-4(3H)-one), in both solution and solid states.[1][2] This preference is driven by the greater stability of the amide-like keto form.[1][3] The labile proton can reside on either ring nitrogen (N1 or N3) or the exocyclic oxygen, but the equilibrium heavily favors the nitrogen-protonated forms. This keto-enol tautomerism is critical as it dictates the molecule's nucleophilic and electrophilic sites.

Caption: Keto-enol tautomerism of **4-hydroxy-5-nitropyrimidine**.

The physicochemical properties of this compound are summarized below, providing essential data for experimental design.

Property	Value	Source(s)
Molecular Formula	$C_4H_3N_3O_3$	[4][5]
Molecular Weight	141.09 g/mol	[5]
pKa	0.94 ± 0.10 (Predicted)	[6]
Melting Point	>300 °C	[6]
Appearance	Yellow Crystalline Powder	[6][7]
Topological Polar Surface Area	87.3 Å²	[4][5]

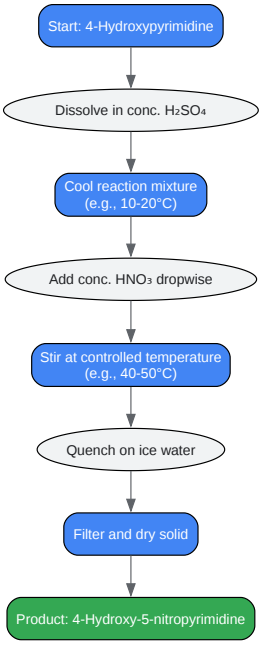
The strongly electron-withdrawing nitro group significantly increases the acidity of the pyrimidine ring protons, particularly the N-H proton in the major keto tautomer.[8][9] This acidity is a key factor in its reaction with bases and subsequent alkylation or acylation reactions.

Section 2: Synthesis via Electrophilic Nitration

The most direct and common synthesis of **4-hydroxy-5-nitropyrimidine** is the electrophilic aromatic substitution (nitration) of the parent 4-hydroxypyrimidine.

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Mechanism Insight: The pyrimidine ring is inherently electron-deficient. However, the hydroxyl group (in its enol form) or the amide nitrogen (in its keto form) acts as an activating group, directing electrophiles to the C5 position. The reaction proceeds via the formation of a nitronium ion (NO_2^+) from a mixture of nitric and sulfuric acids. The pyrimidine ring's π-system attacks the nitronium ion, forming a resonance-stabilized cationic intermediate (a sigma complex or Wheland intermediate). Subsequent deprotonation at C5 restores aromaticity and yields the final product. The choice of concentrated sulfuric acid as a solvent is critical; it protonates the nitric acid to facilitate the formation of the highly electrophilic nitronium ion.[10]



General workflow for the synthesis of 4-hydroxy-5-nitropyrimidine.

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Caption: General workflow for the synthesis of **4-hydroxy-5-nitropyrimidine**.

Experimental Protocol: Nitration of 4-Hydroxypyrimidine

This protocol is a representative example based on established procedures for nitrating similar heterocyclic systems.[10][11] Researchers should perform their own risk assessment and optimization.

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- Preparation: In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, carefully add 4-hydroxypyrimidine (1.0 eq) in portions to chilled (0-5°C) concentrated sulfuric acid (8-10 volumes).
- Nitrating Mixture: Prepare a nitrating mixture by slowly adding concentrated nitric acid (1.0-1.1 eq) to concentrated sulfuric acid in a separate, chilled beaker.
- Reaction: Cool the 4-hydroxypyrimidine solution to 10-20°C in an ice bath. Add the nitrating mixture dropwise via the dropping funnel, ensuring the internal temperature does not exceed 25°C.
- Incubation: After the addition is complete, remove the ice bath and allow the reaction to stir at a controlled temperature (e.g., 40-50°C) for 4-5 hours. Monitor the reaction progress by TLC or LC-MS.
- Work-up: Carefully pour the reaction mixture onto crushed ice with vigorous stirring. The product will precipitate as a solid.
- Isolation: Collect the solid by vacuum filtration. Wash the filter cake thoroughly with cold water until the filtrate is neutral (pH ~7) to remove residual acid.
- Drying: Dry the resulting solid under vacuum to yield **4-hydroxy-5-nitropyrimidine**. The product can be further purified by recrystallization if necessary.

Section 3: Core Reaction Mechanisms

A. Reduction of the Nitro Group: Gateway to 5-Aminopyrimidines

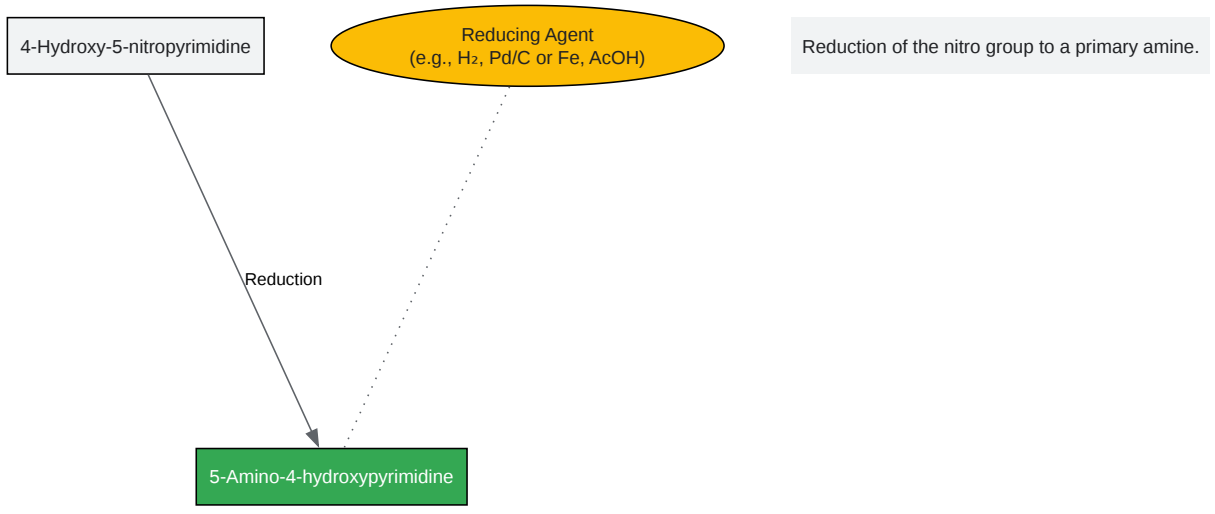
The most significant and widely utilized reaction of **4-hydroxy-5-nitropyrimidine** is the reduction of its nitro group to a primary amine. This transformation yields 5-amino-4-hydroxypyrimidine, a critical building block for synthesizing purine analogs and other fused heterocyclic systems of high medicinal value.[12]

Mechanism Insight: Several methods are effective for this reduction.

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- Catalytic Hydrogenation: This is a clean and efficient method. The reaction occurs on the surface of a heterogeneous catalyst, typically palladium on carbon (Pd/C) or platinum oxide (PtO_2).[13][14] The nitro compound adsorbs to the catalyst surface, where it reacts with activated hydrogen. The reaction proceeds through several intermediates, including nitroso and hydroxylamine species, before yielding the final amine. The process is typically carried out under a positive pressure of hydrogen gas in a suitable solvent.[13]

- Metal/Acid Reduction: A classic and robust method involves the use of a metal, such as iron (Fe), tin (Sn), or zinc (Zn), in an acidic medium like acetic acid or hydrochloric acid.[15] The metal acts as the electron donor, and the acid provides the protons required for the reduction. This method is often cost-effective and tolerant of various functional groups, though the work-up can be more involved than with catalytic hydrogenation.



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Caption: Reduction of the nitro group to a primary amine.

Experimental Protocol: Catalytic Hydrogenation of 4-Hydroxy-5-nitropyrimidine

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- Setup: To a hydrogenation vessel, add **4-hydroxy-5-nitropyrimidine** (1.0 eq) and a suitable solvent (e.g., ethanol, methanol, or water).
- Catalyst: Carefully add a catalytic amount of 5-10% Palladium on Carbon (Pd/C) (typically 1-5 mol%).
- Hydrogenation: Seal the vessel and purge it with nitrogen gas, followed by hydrogen gas. Pressurize the vessel with hydrogen (e.g., 50 psi) and stir the mixture vigorously at room temperature or with gentle heating.
- Monitoring: Monitor the reaction by observing hydrogen uptake. The reaction is complete when hydrogen consumption ceases.
- Work-up: Carefully vent the hydrogen and purge the vessel with nitrogen. Filter the reaction mixture through a pad of Celite to remove the Pd/C catalyst.
- Isolation: Evaporate the solvent from the filtrate under reduced pressure to obtain the crude 5-amino-4-hydroxypyrimidine, which can be purified as needed.

B. Nucleophilic Aromatic Substitution (SNAr) Reactivity

The pyrimidine ring is electron-deficient, and this character is dramatically amplified by the potent electron-withdrawing nitro group at C5. This makes the ring highly susceptible to Nucleophilic Aromatic Substitution (SNAr), particularly at the C2, C4, and C6 positions, should a suitable leaving group be present. While the parent **4-hydroxy-5-nitropyrimidine** has a hydroxyl group (a poor leaving group), its synthetic precursors, such as 4,6-dichloro-5-nitropyrimidine, are classic substrates for SNAr.[16]

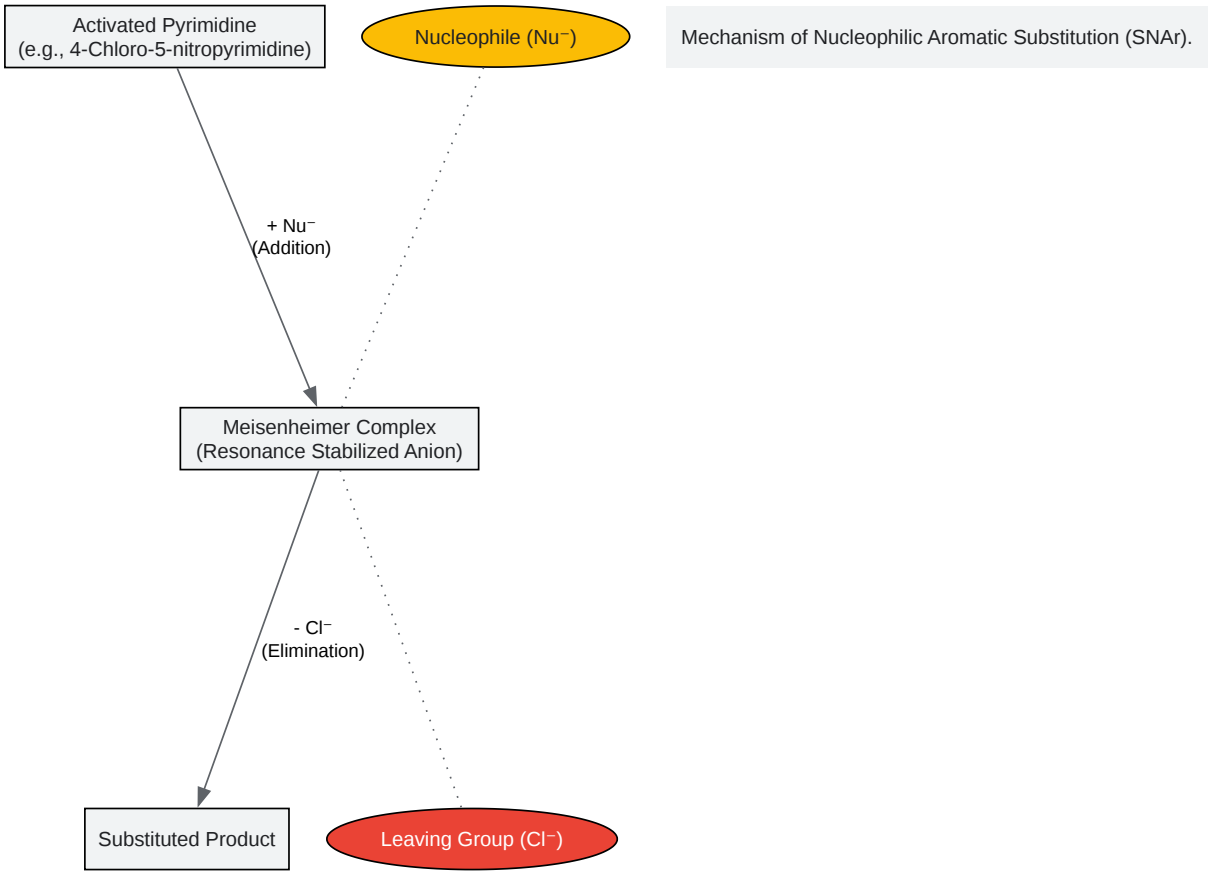
Mechanism Insight: The SNAr reaction is a two-step process:

- Addition: A nucleophile attacks an electron-deficient carbon atom bearing a leaving group. This breaks the aromaticity of the ring and forms a resonance-stabilized anionic intermediate known as a Meisenheimer complex.[17][18] The negative charge in this complex is delocalized over the ring and, critically, onto the oxygen atoms of the C5-nitro group, which provides substantial stabilization and drives the reaction.[17]

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- Elimination: The leaving group (e.g., a halide) is expelled, and the aromaticity of the pyrimidine ring is restored. The initial nucleophilic attack is typically the rate-determining step.[16]

The C4 and C6 positions are generally more reactive towards nucleophiles than the C2 position due to greater resonance stabilization of the Meisenheimer intermediate.[19]



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Caption: Mechanism of Nucleophilic Aromatic Substitution (SNAr).

Conclusion and Future Outlook

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4-Hydroxy-5-nitropyrimidine is a molecule of profound synthetic utility, governed by a set of well-defined and predictable reaction mechanisms. Its tautomeric nature dictates its fundamental properties, while the interplay between the activating amide/hydroxyl function and the powerful electron-withdrawing nitro group defines its reactivity. The facile nitration for its synthesis and, more importantly, the straightforward reduction of its nitro group provide an invaluable entry point to 5-aminopyrimidines. These derivatives are primed for the construction of purines and other fused heterocycles that are prevalent in medicinal chemistry. Furthermore, the principles of nucleophilic aromatic substitution, heavily influenced by the C5-nitro group, offer a robust strategy for introducing diverse functionalities onto the pyrimidine core using halogenated precursors. For researchers and drug development professionals, a thorough grasp of these core mechanisms is the key to unlocking the full synthetic potential of this versatile intermediate.

References

- Isomeric equilibria possible for 2- (2HOPY) and 4-hydroxypyridines... - ResearchGate. (n.d.). ResearchGate. Retrieved January 12, 2026, from [Link]
- How to do a reduction of 4,6 dichloro-5-nitro pyrimidine to 4,6 dichloro-5-amino pyrimidine? (2013, December 24). ResearchGate. Retrieved January 12, 2026, from [Link]
- Spectroscopic Study of the Basicity of 4,6-Dihydroxypyrimidine Derivatives | ACS Omega. (2021, May 24). ACS Publications. Retrieved January 12, 2026, from [Link]
- Equilibration studies. Protomeric equilibria of 2- and 4-hydroxypyridines, 2- and 4-hydroxypyrimidines, 2- and 4-mercaptopyridines, and structurally related compounds in the gas phase | Journal of the American Chemical Society. (n.d.). ACS Publications. Retrieved January 12, 2026, from [Link]
- Spectroscopic Study of the Basicity of 4,6-Dihydroxypyrimidine Derivatives. (2021, May 24). ACS Publications. Retrieved January 12, 2026, from [Link]
- 4-Pyridone. (n.d.). Wikipedia. Retrieved January 12, 2026, from [Link]
- 4-Hydroxypyridine-Tautomerism. (n.d.). ChemTube3D. Retrieved January 12, 2026, from [Link]

© 2026 BenchChem. All rights reserved.

- **4-Hydroxy-5-nitropyrimidine**. (n.d.). PubChem. Retrieved January 12, 2026, from [Link]
- US5101031A - Preparation of 2,4,5-triamino-6-hydroxypyrimidine by catalytic hydrogenation of 2,4-diamino-6-hydroxy-5-nitroso-pyrimidine. (n.d.). Google Patents.
- Nucleophilic aromatic substitution on pyrimidines: C2 vs C4 selectivity. (2017, August 7). Chemistry Stack Exchange. Retrieved January 12, 2026, from [Link]
- Nitropyridines in the Synthesis of Bioactive Molecules. (n.d.). MDPI. Retrieved January 12, 2026, from [Link]
- EP0444266A1 - Process for the preparation of 2,4,5-triamino-6-hydroxypyrimidine by catalytic hydrogenation of 2,4-diamino-6-hydroxy-5-nitrosopyrimidine. (n.d.). Google Patents.
- 16.7: Nucleophilic Aromatic Substitution. (2022, September 24). Chemistry LibreTexts. Retrieved January 12, 2026, from [Link]
- Symmetric 4,6-Dialkyl/arylamino-5-nitropyrimidines: Theoretical Explanation of Why Aminolysis of Alkoxy Groups Is Favoured over... (n.d.). ChemRxiv. Retrieved January 12, 2026, from [Link]
- CN112745259A - One-pot synthesis method for synthesizing 2-hydroxy-5-nitropyridine. (n.d.). Google Patents.

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Sources

- 1. Tautomerism characteristics of 4-pyrimidone_Chemicalbook [chemicalbook.com]
- 2. chemtube3d.com [chemtube3d.com]
- 3. 4-Pyridone - Wikipedia [en.wikipedia.org]
- 4. echemi.com [echemi.com]

- 5. 4-Hydroxy-5-nitropyrimidine | C4H3N3O3 | CID 21818686 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 4,6-DIHYDROXY-5-NITROPYRIMIDINE | 2164-83-2 [chemicalbook.com]
- 7. 4-Hydroxypyrimidine | 51953-17-4 [chemicalbook.com]
- 8. pubs.acs.org [pubs.acs.org]
- 9. pubs.acs.org [pubs.acs.org]
- 10. CN112745259A - One-pot synthesis method for synthesizing 2-hydroxy-5-nitropyridine - Google Patents [patents.google.com]
- 11. 2,4-Diamino-6-hydroxy-5-nitropyrimidine synthesis - chemicalbook [chemicalbook.com]
- 12. mdpi.com [mdpi.com]
- 13. US5101031A - Preparation of 2,4,5-triamino-6-hydroxypyrimidine by catalytic hydrogenation of 2,4-diamino-6-hydroxy-5-nitroso-pyrimidine - Google Patents [patents.google.com]
- 14. EP0444266A1 - Process for the preparation of 2,4,5-triamino-6-hydroxypyrimidine by catalytic hydrogenation of 2,4-diamino-6-hydroxy-5-nitrosopyrimidine - Google Patents [patents.google.com]
- 15. researchgate.net [researchgate.net]
- 16. benchchem.com [benchchem.com]
- 17. chem.libretexts.org [chem.libretexts.org]
- 18. chemrxiv.org [chemrxiv.org]
- 19. chemistry.stackexchange.com [chemistry.stackexchange.com]

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